

Physical & Chemical Properties of 6-Methyl-1-heptanol

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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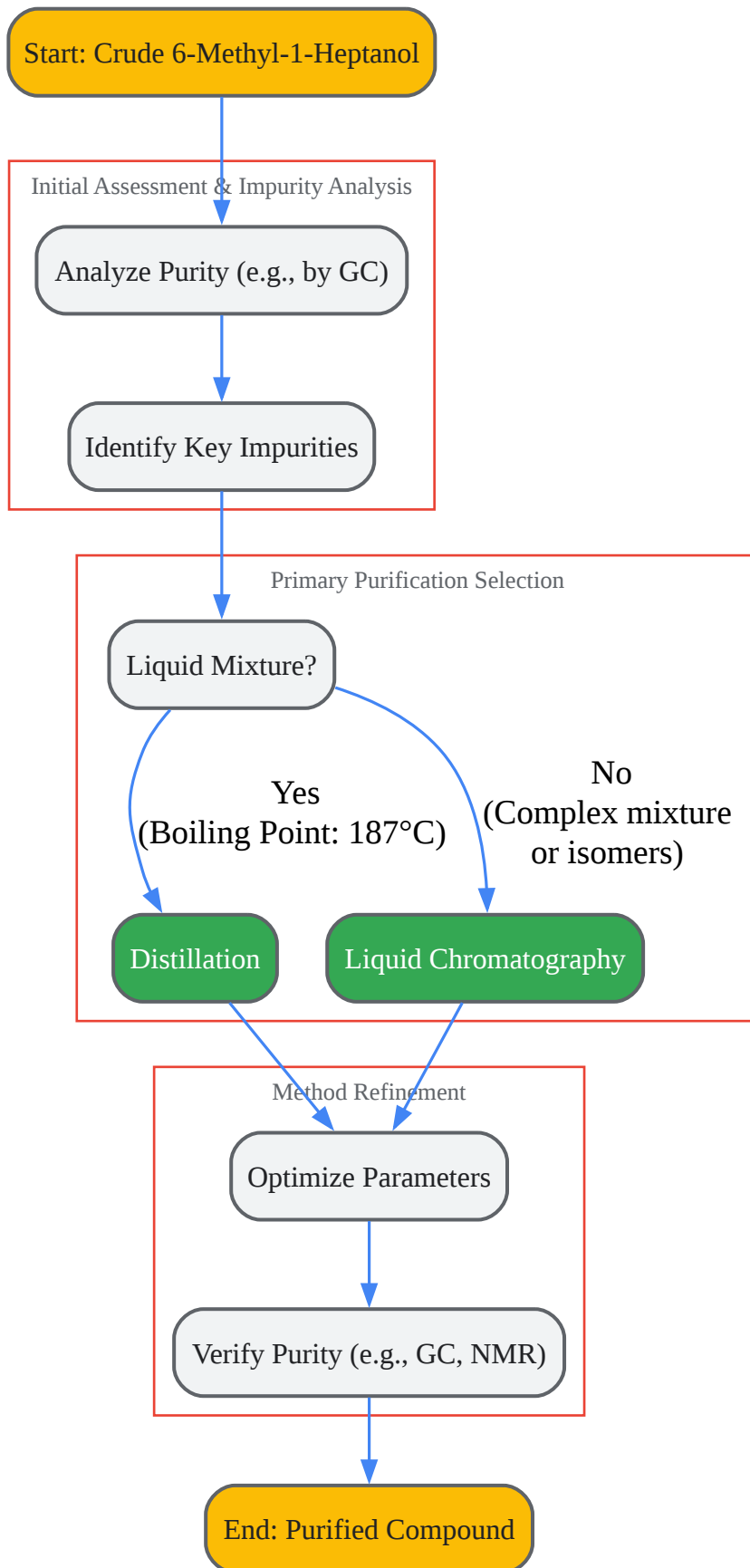
The table below summarizes the fundamental properties of **6-Methyl-1-heptanol** (CAS 1653-40-3) that are critical for selecting and optimizing a purification method, such as distillation or liquid chromatography.

Property	Value	Source / Comment
CAS Number	1653-40-3	[1] [2] [3]
Molecular Formula	C ₈ H ₁₈ O	[1] [2] [3]
Molecular Weight	130.23 g/mol	[1] [2] [3]
Appearance	Colourless transparent liquid	[1] [3]
Boiling Point	187°C (460 K)	Value consistent across multiple sources [2] [3].
Melting Point	-106°C	[3]
Density	0.8175 g/cm ³	[3]
Refractive Index	1.4255	[3]
LogP (estimated)	2.721	Indicates hydrophobicity [3].

Property	Value	Source / Comment
Vaporization Enthalpy ($\Delta_{\text{vap}}H$)	61.0 kJ/mol	At 383K [2].

A Framework for Designing Your Purification Protocol

Since explicit protocols are not available, you can develop an effective purification strategy by combining the compound's properties with general principles of chemical purification. Here is a logical workflow to guide your experimental design.



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Based on this workflow, here are the key considerations for the most applicable methods:

- **Distillation:** This is the most straightforward method given that **6-Methyl-1-heptanol** is a liquid with a well-defined boiling point of **187°C** [3]. You can use simple or fractional distillation. The known enthalpy of vaporization (**61.0 kJ/mol**) [2] is valuable for engineering calculations in this process.
- **Liquid Chromatography:** For achieving very high purity, especially to separate compounds with similar boiling points or structural isomers, liquid chromatography is highly effective.
 - **Scale:** The purification scale is defined by your required yield and the complexity of the mixture [4]. You can work at analytical, semi-preparative, or preparative scales on modern HPLC systems without necessarily changing the core method [4].
 - **Mode: Reversed-Phase Chromatography** is a suitable starting point due to the compound's hydrophobic nature (estimated LogP of **2.721**) [3].

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References

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